

# Analytical standards and reference materials for Carpropamid analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carpropamid

Cat. No.: B013017

[Get Quote](#)

## Application Notes and Protocols for the Analysis of Carpropamid

For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes provide detailed protocols for the analysis of the fungicide **Carpropamid** in various matrices. The information compiled is intended to guide researchers in establishing robust analytical methods for residue monitoring, environmental fate studies, and quality control of **Carpropamid**-containing products.

## Analytical Standards and Reference Materials

The accuracy of any quantitative analysis heavily relies on the quality of the analytical standards used for calibration. For **Carpropamid** analysis, it is recommended to use certified reference materials (CRMs) or analytical standards of high purity.

Several reputable suppliers offer **Carpropamid** analytical standards. When selecting a standard, it is crucial to obtain a Certificate of Analysis (CoA) to verify its purity, identity, and the uncertainty associated with the certified value.<sup>[1][2]</sup>

Table 1: Commercially Available **Carpropamid** Analytical Standards

Supplier	Product Name/Grade	Purity	Format	CAS Number
Sigma-Aldrich	PESTANAL®, analytical standard	Check Certificate of Analysis	Neat	104030-54-8
AccuStandard	Certified Reference Material	Check Certificate of Analysis	Solution (e.g., in Acetonitrile)	104030-54-8[3]
LABSTANDARD	Certified Reference Material (CRM)	≥ 95%	Neat	104030-54-8[4]

## Analytical Methodologies

The choice of analytical methodology for **Carpropamid** determination depends on the sample matrix, the required sensitivity, and the available instrumentation. High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (MS) or a Diode-Array Detector (DAD) is a commonly employed technique. Gas Chromatography (GC) coupled with MS is also a viable option.

## Analysis of Carpropamid in Agricultural Commodities by HPLC-DAD/MS

This protocol is based on a validated method for the determination of **Carpropamid** residues in various agricultural products.[5][6]

### 2.1.1. Experimental Protocol

#### Sample Preparation (Extraction and Cleanup)

- Homogenization: Homogenize a representative portion of the agricultural commodity (e.g., Korean cabbage, apple, brown rice, green pepper).
- Extraction: Weigh 20 g of the homogenized sample into a centrifuge tube. Add 100 mL of acetone and shake vigorously for 1 hour.

- Filtration: Filter the extract through a Büchner funnel with filter paper.
- Liquid-Liquid Partitioning: Transfer the filtrate to a separatory funnel. Add 50 mL of saturated sodium chloride solution and 50 mL of dichloromethane. Shake for 5 minutes and allow the layers to separate. Collect the organic (lower) layer. Repeat the extraction of the aqueous layer twice more with 50 mL of dichloromethane each time.
- Drying: Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentration: Evaporate the solvent to dryness using a rotary evaporator at a temperature not exceeding 40°C.
- Florisil Column Chromatography (Cleanup):
  - Prepare a Florisil solid-phase extraction (SPE) cartridge by pre-washing with 10 mL of n-hexane.
  - Dissolve the residue from step 6 in a small volume of n-hexane and load it onto the cartridge.
  - Elute the column with a suitable solvent mixture (e.g., a gradient of n-hexane and ethyl acetate) to separate **Carpropamid** from matrix interferences.
  - Collect the fraction containing **Carpropamid** and evaporate to dryness.
- Reconstitution: Reconstitute the final residue in a suitable volume of the mobile phase for HPLC analysis.

#### Instrumental Analysis (HPLC-DAD/MS)

- HPLC System: A standard HPLC system equipped with a pump, autosampler, and column oven.
- Column: A reversed-phase C8 or C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water is typically used.
- Flow Rate: 1.0 mL/min.

- Column Temperature: 40°C.
- Injection Volume: 10 µL.
- Detection:
  - DAD: Monitor at 220 nm.[5][6]
  - MS: Use an electrospray ionization (ESI) source in positive ion mode. Monitor for the protonated molecule  $[M+H]^+$  and characteristic fragment ions.

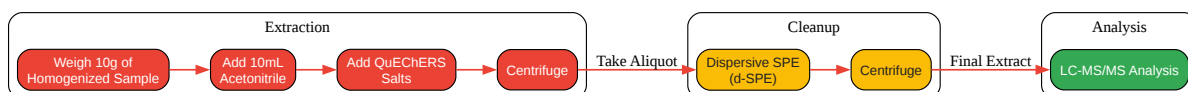
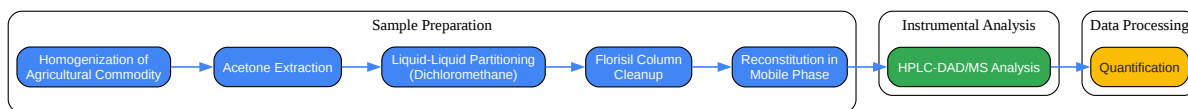
### 2.1.2. Method Validation Data

The following table summarizes typical validation parameters for this method.[5][6]

Table 2: Validation Data for HPLC-DAD/MS Analysis of **Carpropamid** in Agricultural Commodities

Parameter	Value
Instrumental Limit of Quantitation (ILOQ)	2 ng[5][6]
Method Limit of Quantitation (MLOQ)	0.02 mg/kg[5][6]
Mean Recoveries	84 - 112%[5][6]
Relative Standard Deviation (RSD)	< 10%[5][6]

### 2.1.3. Experimental Workflow Diagram



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scientificlabs.co.uk [scientificlabs.co.uk]
- 2. 环丙酰菌胺 PESTANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 3. accustandard.com [accustandard.com]
- 4. Carpropamid – CRM LABSTANDARD [crmlabstandard.com]
- 5. researchgate.net [researchgate.net]
- 6. Establishment of Analytical Method for Carpropamid in Agricultural Commodities using HPLC-DAD/MS -The Korean Journal of Pesticide Science [koreascience.kr]
- To cite this document: BenchChem. [Analytical standards and reference materials for Carpropamid analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013017#analytical-standards-and-reference-materials-for-carpropamid-analysis]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)